

4-Bromo-5-chloro-2-fluoroaniline CAS number and identifiers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *4-Bromo-5-chloro-2-fluoroaniline*

Cat. No.: *B180509*

[Get Quote](#)

Technical Guide: 4-Bromo-5-chloro-2-fluoroaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical compound **4-Bromo-5-chloro-2-fluoroaniline**, focusing on its core identifiers, chemical properties, and safety information. The data is presented to be a valuable resource for professionals in research and development.

Chemical Identifiers

A precise identification of chemical compounds is crucial for research, safety, and regulatory purposes. The following table summarizes the key identifiers for **4-Bromo-5-chloro-2-fluoroaniline**.

Identifier Type	Identifier
CAS Number	116369-24-5 [1]
PubChem CID	14129196 [1]
EC Number	674-962-0 [1]
IUPAC Name	4-bromo-5-chloro-2-fluoroaniline [1]
InChI	InChI=1S/C6H4BrClFN/c7-3-1-5(9)6(10)2-4(3)8/h1-2H,10H2 [1]
InChIKey	SKJMNEFZWYBTHT-UHFFFAOYSA-N [1]
SMILES	C1=C(C(=CC(=C1Cl)Br)F)N [1]
Synonyms	4-Bromo-5-chloro-2-fluorobenzenamine [1]

Physicochemical Properties

Understanding the physicochemical properties of a compound is essential for its application in experimental settings and for predicting its behavior.

Property	Value
Molecular Formula	C ₆ H ₄ BrClFN [1]
Molecular Weight	224.46 g/mol [1]
Monoisotopic Mass	222.91997 Da [1]

Safety and Hazard Information

Safe handling of chemical substances is paramount in a laboratory setting. The following table outlines the GHS hazard classifications for **4-Bromo-5-chloro-2-fluoroaniline**.

Hazard Class	Hazard Statement
Acute Toxicity, Oral	H302: Harmful if swallowed[1]
Skin Corrosion/Irritation	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity, Single Exposure	H335: May cause respiratory irritation[1]

Methodologies and Visualizations

The scope of this technical guide is to provide core identifiers and physicochemical properties for the chemical compound **4-Bromo-5-chloro-2-fluoroaniline**. As a chemical reagent, it does not have associated signaling pathways or specific, universally cited experimental workflows in the same way a well-characterized drug or biological molecule might. Therefore, the creation of diagrams for signaling pathways or detailed experimental protocols is not applicable to this topic. The information provided above is intended to support researchers in designing their own experimental protocols involving this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Bromo-5-chloro-2-fluoroaniline | C6H4BrClFN | CID 14129196 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4-Bromo-5-chloro-2-fluoroaniline CAS number and identifiers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b180509#4-bromo-5-chloro-2-fluoroaniline-cas-number-and-identifiers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com